

Safeguarding Your Research: A Comprehensive Guide to Handling Allyl Propyl Sulfide

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Compound of Interest

Compound Name: *Allyl propyl sulfide*

CAS No.: 27817-67-0

Cat. No.: B1266536

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For Immediate Reference: Key Safety and Logistical Information for **Allyl Propyl Sulfide**

Allyl propyl sulfide is a compound that requires careful handling due to its potential hazards, including skin, eye, and respiratory irritation, as well as its flammability.[1][2] This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to ensure safe operational and disposal practices. Adherence to these protocols is critical for mitigating risks and maintaining a secure laboratory environment.

Quantitative Data Summary

For rapid assessment, the following table summarizes key quantitative data for **Allyl propyl sulfide**.

| Property | Value | Source(s) |
|--|---|-----------|
| Occupational Exposure Limits | | |
| TLV (Threshold Limit Value) | 0.5 ppm as TWA (Time-Weighted Average); (SEN) | [2][3] |
| OSHA PEL (Permissible Exposure Limit) | TWA 2 ppm (12 mg/m ³) | [4] |
| NIOSH REL (Recommended Exposure Limit) | TWA 2 ppm (12 mg/m ³); ST 3 ppm (18 mg/m ³) | [4] |
| MAK | 12 mg/m ³ , 2 ppm; peak limitation category: I(1) | [3] |
| Physical Properties | | |
| Flash Point | 56°C (132.8°F) - 57.22°C (135°F) | [2][4][5] |
| Boiling Point | 66-68°C at 16 mmHg | [6] |
| Vapor Pressure | 50 Pa (at 20°C) | [4] |
| Vapor Density | 5.1 (air = 1) | [6] |
| Spill Response Distances | | |
| Immediate Precautionary Measure (Small or Large Spill) | Isolate spill or leak area for at least 50 meters (150 feet) in all directions. | [7][8] |
| Large Spill | Consider initial downwind evacuation for at least 300 meters (1000 feet). | [7][8] |
| Fire Involvement | ISOLATE for 800 meters (1/2 mile) in all directions; also, consider initial evacuation for 800 meters (1/2 mile) in all directions. | [7][8] |

Personal Protective Equipment (PPE) Protocol

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure. The following outlines the required equipment for handling **Allyl propyl sulfide**.

Required PPE:

- Eye and Face Protection: Tightly fitting safety goggles or a face shield are necessary to prevent eye contact with splashes.[9] For enhanced protection, a face shield can be worn over goggles.[10]
- Skin Protection:
 - Gloves: Wear protective gloves.[3]
 - Body: A laboratory coat or chemical-resistant suit should be worn.[10] Work clothing that becomes wet or significantly contaminated should be removed and replaced immediately. [7][8]
- Respiratory Protection: Use in a well-ventilated area.[3] If ventilation is inadequate or working outside of a fume hood, a chemical protection suit including self-contained breathing apparatus may be necessary.[2][3]

Experimental and Handling Protocols

Safe Handling Procedures

- Work Area Preparation: Ensure adequate ventilation, such as a functional chemical fume hood.[3] An eyewash fountain and emergency shower should be readily accessible.[11]
- Ignition Source Control: **Allyl propyl sulfide** is combustible.[2] Keep away from open flames, sparks, and hot surfaces.[1][3] Use non-sparking tools and take precautionary measures against static discharge.[3][12]
- Chemical Handling:
 - Avoid direct contact with skin, eyes, and clothing.[4]
 - Avoid breathing fumes, mists, or vapors.[4]

- When working with temperatures above 56°C, use a closed system and ventilation.[2][3]
- Hygiene Practices: Wash hands thoroughly after handling.[4] Do not eat, smoke, or drink in the handling area.[11]

Storage Plan

- Container: Keep the container tightly closed and store in a well-ventilated place.[4][12]
- Temperature: Store in a cool, dry place.[4] Some sources recommend refrigerated temperatures.[7][8]
- Incompatibilities: Store separately from oxidizing agents.[3][11] **Allyl propyl sulfide** may react vigorously with strong oxidizing agents and is also incompatible with acids, diazo and azo compounds, halocarbons, isocyanates, aldehydes, alkali metals, nitrides, hydrides, and other strong reducing agents.[3]

Emergency Response and Disposal

Spill Response Plan

In the event of a spill, follow these procedural steps:

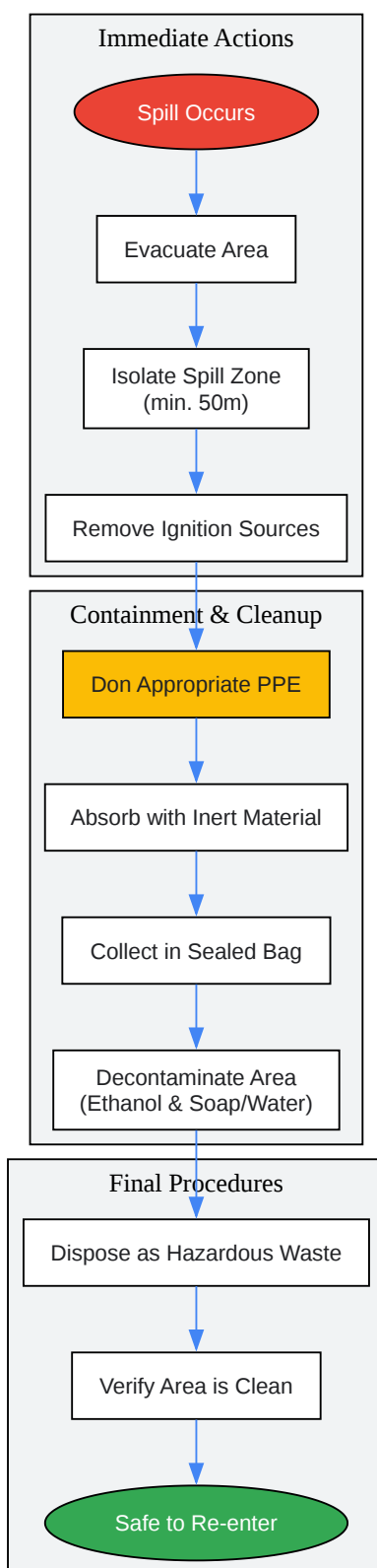
- Evacuate: Immediately evacuate personnel from the spill area who are not wearing appropriate protective equipment.[11]
- Isolate: Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[7] For large spills, consider an initial downwind evacuation of at least 300 meters (1000 feet).[7]
- Control Ignition Sources: Remove all sources of ignition from the area.[7][11]
- Containment: Absorb the liquid with an inert material such as absorbent paper, vermiculite, dry sand, or earth.[7][11] Be cautious as some absorbents like dirt/earth can be potentially incompatible.[7][8]
- Collection: Place the contaminated absorbent material into a sealed, vapor-tight plastic bag for disposal.[6][7]

- Decontamination: Wash all contaminated surfaces with 60-70% ethanol, followed by washing with a soap and water solution.[7]
- Re-entry: Do not re-enter the contaminated area until a safety officer has verified that it has been properly cleaned.[7]

Disposal Plan

- Waste Classification: **Allyl propyl sulfide** and contaminated materials may need to be disposed of as hazardous waste.[11]
- Regulatory Compliance: Entrust the disposal to a licensed waste disposal company and consult with your state's Department of Environmental Protection (DEP) or the regional office of the Environmental Protection Agency (EPA) for specific recommendations.[1][11]
- Container Disposal: Before disposing of the empty container, ensure its contents are completely removed.[1] Dispose of the container in accordance with local and national regulations.[1]

Visual Workflow: Allyl Propyl Sulfide Spill Response



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Caption: Workflow for handling an **Allyl propyl sulfide** spill.

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